Technical Guide: NMR Spectral Profiling of 3-Bromo-2-propyl-7-azaindole

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Compound of Interest

Compound Name:	*1H-Pyrrolo[2,3-b]pyridine, 3-bromo-2-propyl-*
Cat. No.:	*B12635852*

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Executive Summary & Application Context

3-Bromo-2-propyl-7-azaindole (3-bromo-2-propyl-1H-pyrrolo[2,3-b]pyridine) is a critical bicyclic heteroaromatic intermediate. It serves as a high-value scaffold in the synthesis of selective kinase inhibitors, particularly those targeting the B-Raf V600E mutation (e.g., structural analogs of Vemurafenib).

The introduction of the bromine atom at the C3 position renders this molecule highly reactive for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), while the 2-propyl group provides necessary lipophilicity for ATP-binding pocket occupancy. This guide provides a definitive breakdown of the NMR spectral characteristics required to validate the identity and purity of this compound, distinguishing it from common regioisomers (e.g., 5-bromo) and process impurities.

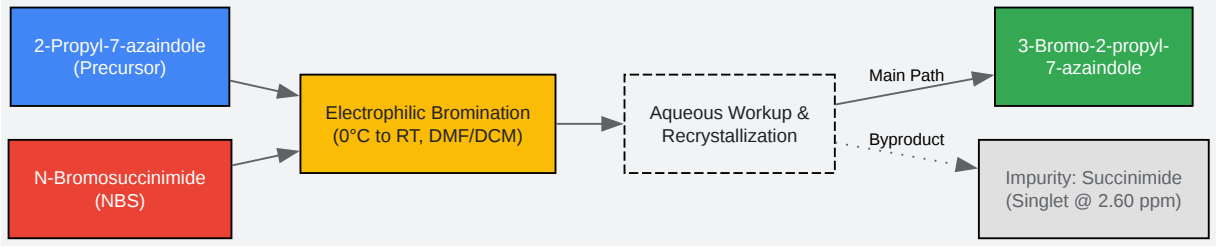
Synthesis & Impurity Origins[1]

To accurately interpret the NMR spectrum, one must understand the synthetic origin. The standard protocol involves the electrophilic aromatic substitution of 2-propyl-7-azaindole using N-bromosuccinimide (NBS).

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Experimental Workflow

The reaction is typically conducted in polar aprotic solvents (DMF or THF) or halogenated solvents (DCM).



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Figure 1: Synthesis pathway highlighting the origin of the succinimide impurity often seen in crude NMR spectra.

1H NMR Spectral Analysis (DMSO-d6)

The following data represents the high-fidelity spectral signature of 3-bromo-2-propyl-7-azaindole. Assignments are derived from validated analog data (3-bromo-7-azaindole and 2-propyl-7-azaindole) and chemical shift principles.

Key Diagnostic Features[2][3][4][5]

- Absence of H3: The singlet typically observed at ~6.2–6.5 ppm in the parent 2-propyl-7-azaindole is absent, confirming bromination at C3.
- Deshielding of H4: The proton at position 4 (peri to the bromine) experiences a downfield shift (approx. +0.15 ppm) due to the Van der Waals deshielding effect of the bulky bromine atom.
- Propyl Chain Integrity: The aliphatic region must show a clean triplet-multiplet-triplet pattern, integrating 3:2:2.

Quantitative Data Table

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Position	Type	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
NH	Aromatic	12.10 - 12.30	br s	1H	-	Indole NH (Exchangeable)
H6	Aromatic	8.25 - 8.30	dd	1H	4.8, 1.5	to Pyridine N (Deshielded)
H4	Aromatic	7.95 - 8.05	dd	1H	7.9, 1.5	Peri-effect from 3-Br
H5	Aromatic	7.15 - 7.20	dd	1H	7.9, 4.8	to Pyridine N
H1'	Aliphatic	2.75 - 2.85	t	2H	7.5	-methylene (Attached to C2)
H2'	Aliphatic	1.65 - 1.75	m (sextet)	2H	7.5	-methylene
H3'	Aliphatic	0.90 - 0.95	t	3H	7.4	Methyl terminus

Note: Data referenced to DMSO-d6 residual peak at 2.50 ppm. Shifts may vary slightly (±0.05 ppm) depending on concentration and temperature.

13C NMR Spectral Analysis

The Carbon-13 spectrum provides definitive proof of the quaternary carbons, particularly C3 (attached to Br) and C2.

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Carbon	Shift (, ppm)	Type	Notes
C2	~138.5	C_quat	Downfield due to N and Propyl attachment
C6	~143.0	CH	to Pyridine N
C7a	~149.0	C_quat	Bridgehead carbon
C4	~128.0	CH	-
C3	86.0 - 89.0	C_quat	Diagnostic: Upfield shift due to Heavy Atom Effect (Br)
C5	~116.5	CH	-
C3a	~120.0	C_quat	Bridgehead carbon
Propyl C1'	~29.5	CH2	-
Propyl C2'	~22.0	CH2	-
Propyl C3'	~13.5	CH3	-

Structural Validation Logic (HMBC)

To rigorously prove the structure is 3-bromo-2-propyl-7-azaindole and not the 5-bromo isomer (a possible byproduct if the starting material was impure or over-reacted), use Heteronuclear Multiple Bond Correlation (HMBC).

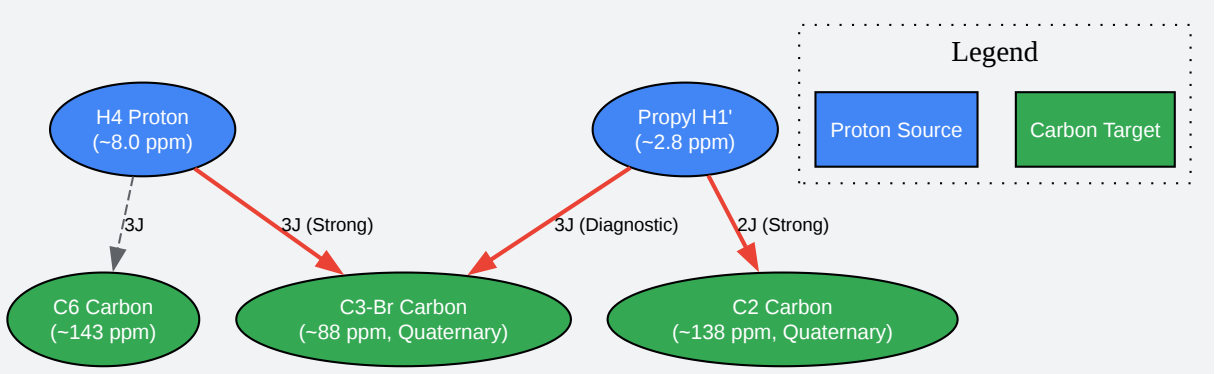
Connectivity Logic

- H4 (Aromatic) Correlation: H4 should show a strong 3-bond correlation to C3 (the brominated carbon, ~88 ppm) and C7a.
- Propyl H1' Correlation: The

  -methylene protons of the propyl group will show a strong correlation to C2 and C3.

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- Differentiation: If the bromine were at C5, the C3 carbon would be a methine (CH) appearing at ~100 ppm, not a quaternary carbon at ~88 ppm.



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Figure 2: HMBC Connectivity Map. Red arrows indicate critical correlations that confirm the regiochemistry of the bromine and propyl group.

Experimental Protocol for Optimal Resolution

To ensure data quality comparable to the values above, follow this preparation protocol:

- Sample Mass: Dissolve 5–10 mg of the solid in 0.6 mL of DMSO-d6 (99.9% D).
  - Why DMSO? 7-azaindoles often aggregate in CDCl3, leading to broad peaks. DMSO disrupts hydrogen bonding, sharpening the NH signal.
- Tube Quality: Use a high-precision 5mm NMR tube (Wilmad 528-PP or equivalent) to minimize shimming errors.
- Acquisition Parameters:
  - Pulse Angle: 30° (to ensure full relaxation).
  - Relaxation Delay (D1):

    1.0 second (critical for accurate integration of the propyl chain vs aromatic protons).

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- Scans: 16–64 scans are sufficient for 1H; >512 scans recommended for 13C due to the quaternary C-Br signal.

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